

Application Note: Fabricating and Characterizing Multilayer OLEDs with a BAiq Hole-Blocking Layer

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Compound of Interest

Compound Name: BAiq

Cat. No.: B134588

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This document provides detailed protocols for the fabrication and characterization of multilayer Organic Light-Emitting Diodes (OLEDs) incorporating bis(2-methyl-8-quinolinolato)-4-(phenylphenolato)aluminum(III) (**BAiq**) as a hole-blocking layer (HBL). These guidelines are intended for researchers and scientists in materials science and optoelectronics.

Introduction: The Role of BAiq in OLEDs

Multilayer OLEDs are solid-state devices composed of several organic thin films situated between two electrodes. When a voltage is applied, electrons and holes are injected from the cathode and anode, respectively, and travel through the organic layers to recombine in an emissive layer (EML), generating light.

The efficiency of this process is highly dependent on maintaining a balance of charge carriers within the EML. A common issue is the high mobility of holes, which can cause them to "leak" past the EML into the electron-transport layer (ETL), leading to non-radiative recombination and reduced device efficiency and lifespan.

A hole-blocking layer (HBL) is strategically placed between the EML and the ETL to prevent this leakage. **BAiq** is an effective HBL material due to its high ionization potential, which creates an energy barrier that confines holes within the emissive layer. This confinement significantly increases the probability of radiative recombination of electrons and holes in the desired zone, resulting in enhanced luminance, efficiency, and stability.

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